

Application Notes and Protocols for the Gas Chromatographic Analysis of Fenpropimorph

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Compound of Interest		
Compound Name:	Fenpropimorph	
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This document provides detailed application notes and protocols for the analysis of the fungicide **Fenpropimorph** in various matrices using gas chromatography (GC). The methodologies outlined are based on established and validated techniques, offering reliable and reproducible results for residue analysis and monitoring.

Introduction

Fenpropimorph is a systemic morpholine fungicide widely used in agriculture to control diseases in crops such as cereals and bananas.[1] Its analysis is crucial for ensuring food safety, environmental monitoring, and regulatory compliance. Gas chromatography, coupled with various detectors, offers a robust and sensitive approach for the determination of **Fenpropimorph** residues. This document details methods using Nitrogen-Phosphorus Detection (NPD) and Mass Spectrometry (MS), including tandem MS (MS/MS), providing a comprehensive guide for laboratory professionals.

Analytical Methods Overview

Gas chromatography is a preferred technique for the analysis of thermally stable and volatile compounds like **Fenpropimorph**.[2] The choice of detector depends on the required sensitivity and selectivity.



- GC-NPD: Nitrogen-Phosphorus Detection is a highly sensitive and specific method for nitrogen-containing compounds like **Fenpropimorph**, making it suitable for residue analysis in various sample types.[3]
- GC-MS and GC-MS/MS: Mass Spectrometry provides high selectivity and structural information, enabling confident identification and quantification of Fenpropimorph, even in complex matrices.[4][5][6] Tandem mass spectrometry (GC-MS/MS) further enhances selectivity and reduces matrix interference.[4][5][6]

Sample Preparation

Effective sample preparation is critical for accurate and precise GC analysis. The primary goal is to extract **Fenpropimorph** from the sample matrix and remove interfering components. The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted and efficient sample preparation technique for pesticide residue analysis in food matrices.[5][6]

QuEChERS Protocol for Fruits and Vegetables

This protocol is a modification of the widely used QuEChERS method.[5][6][7]

Materials:

- Homogenized sample (e.g., fruits, vegetables)
- Acetonitrile (ACN)
- Magnesium sulfate (MgSO₄), anhydrous
- Sodium chloride (NaCl)
- Dispersive SPE (d-SPE) kit containing primary secondary amine (PSA) and MgSO4
- Centrifuge and centrifuge tubes (50 mL and 2 mL)
- Vortex mixer

Procedure:



- Extraction:
 - 1. Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
 - 2. Add 10 mL of acetonitrile.
 - 3. Add the QuEChERS extraction salts (e.g., 4 g MgSO₄ and 1 g NaCl).
 - 4. Immediately cap and shake vigorously for 1 minute.
 - 5. Centrifuge at ≥3000 rcf for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - 1. Take a 1 mL aliquot of the upper acetonitrile layer and transfer it to a 2 mL d-SPE tube containing PSA and anhydrous MgSO₄.
 - 2. Vortex for 30 seconds.
 - 3. Centrifuge at ≥3000 rcf for 5 minutes.
- Final Extract:
 - 1. The supernatant is the final extract. Transfer it to an autosampler vial for GC analysis.

Solvent Extraction for Cereal and Soil Samples

For matrices like cereals and soil, a solvent extraction followed by cleanup is often employed. [3][8]

Materials:

- Homogenized sample (e.g., cereal grain, soil)
- Acetone/water mixture (2:1, v/v)[3][8]
- Dichloromethane
- · Sodium chloride solution, saturated



- Sodium sulfate, anhydrous
- Rotary evaporator
- Solid-Phase Extraction (SPE) cartridges (e.g., Florisil)

Procedure:

- Extraction:
 - 1. Weigh 20 g of the homogenized sample into a flask.
 - 2. Add 100 mL of acetone/water (2:1) and homogenize for 2 minutes.
 - 3. Filter the extract through a Büchner funnel.
 - 4. Transfer the filtrate to a separatory funnel.
- Liquid-Liquid Partitioning:
 - 1. Add 50 mL of saturated NaCl solution and 50 mL of dichloromethane to the separatory funnel.
 - 2. Shake vigorously for 2 minutes and allow the layers to separate.
 - 3. Collect the lower organic layer.
 - 4. Repeat the partitioning of the aqueous layer with another 50 mL of dichloromethane.
 - 5. Combine the organic layers and dry by passing through anhydrous sodium sulfate.
- Cleanup:
 - 1. Concentrate the extract to near dryness using a rotary evaporator.
 - 2. Re-dissolve the residue in a suitable solvent for SPE cleanup (e.g., hexane-acetone).
 - 3. Perform SPE cleanup according to the manufacturer's instructions for the chosen cartridge.



4. Elute the analyte and concentrate the eluate to the final volume for GC injection.

Gas Chromatography Methods

The following tables summarize the instrumental parameters for the analysis of **Fenpropimorph** using different GC systems.

GC-MS/MS Method for Multi-Residue Analysis in Fruits

and Vegetables[4]

Parameter	Setting	
Gas Chromatograph	Agilent Intuvo 9000 GC or equivalent	
Column	2 x 15 m Intuvo HP-5ms Ultra Inert (UI) with mid-column backflush	
Injection Volume	1 μL	
Inlet Temperature	250°C	
Carrier Gas	Helium	
Oven Program	60°C (1 min hold), then 100°C/min to 180°C, then 40°C/min to 310°C (2 min hold)	
Total Run Time	12.4 minutes	
Mass Spectrometer	Agilent 7010B Triple Quadrupole MS or equivalent	
Ionization Mode	Electron Ionization (EI)	
Acquisition Mode	Dynamic Multiple Reaction Monitoring (dMRM)	
MRM Transitions	Quantifier: 128 -> 110, Qualifier: 128 -> 70	
Retention Time	~6.44 min	

GC-NPD Method for Citrus Fruit[9]



Parameter	Setting	
Gas Chromatograph	Not specified, equipped with NPD	
Column	OV-17	
Injection Volume	Not specified	
Inlet Temperature	Not specified	
Carrier Gas	Nitrogen	
Oven Program	Not specified	
Detector	Nitrogen-Phosphorus Detector (NPD)	
Limit of Detection	0.01 mg/kg	

Quantitative Data Summary

The following tables provide a summary of quantitative data from various studies for the analysis of **Fenpropimorph**.

Method Performance in Fruits and Vegetables (GC-

MS/MS)[4]

Matrix	Fortification Level (µg/kg)	Average Recovery (%)	RSD (%)	LOQ (µg/kg)
Apple	10	95	5	2
Orange	10	98	4	2
Tomato	10	92	6	2

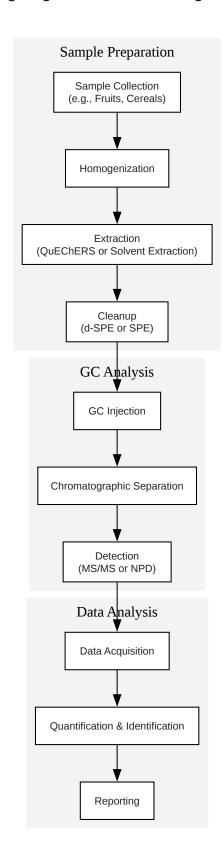
Method Performance in Citrus Fruit (GC-NPD)[9]

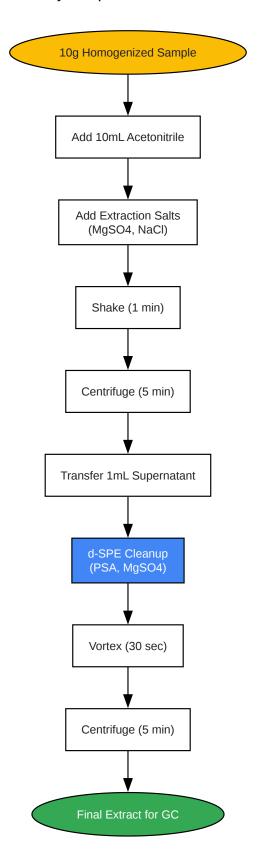
Matrix	Fortification Level (mg/kg)	Average Recovery (%)
Orange Peel	Not specified	> 70
Clementine Peel	Not specified	> 70



Experimental Workflow and Diagrams

The following diagrams illustrate the logical flow of the analytical procedures described.







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